

# Improving neoARQ stability for long-term storage

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## Compound of Interest

Compound Name: neoARQ

Cat. No.: B1218396

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## Technical Support Center: neoARQ Stability

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing stability challenges during the long-term storage of **neoARQ**.

## Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for **neoARQ**?

A1: For optimal stability, **neoARQ** should be stored at -80°C in its supplied formulation buffer. Avoid repeated freeze-thaw cycles, as this can lead to aggregation and a decrease in biological activity.<sup>[1]</sup> If frequent use is anticipated, it is recommended to aliquot the stock solution into single-use volumes.

Q2: I observed precipitation in my **neoARQ** sample after thawing. What should I do?

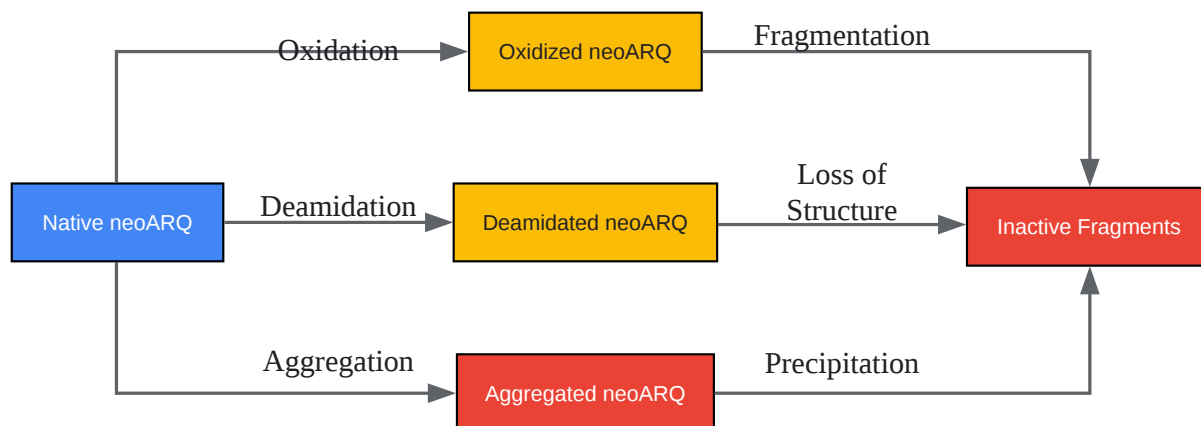
A2: Precipitation upon thawing can indicate aggregation or insolubility. Do not vortex the sample. Gently mix by inverting the tube several times. If the precipitate persists, it is recommended to centrifuge the sample at a low speed (e.g., 2000 x g for 5 minutes) and use the supernatant. However, be aware that the concentration of active **neoARQ** in the supernatant may be reduced. It is advisable to re-quantify the protein concentration and assess its activity before proceeding with experiments. Consider performing a buffer exchange into a formulation with different pH or excipients if this issue persists.

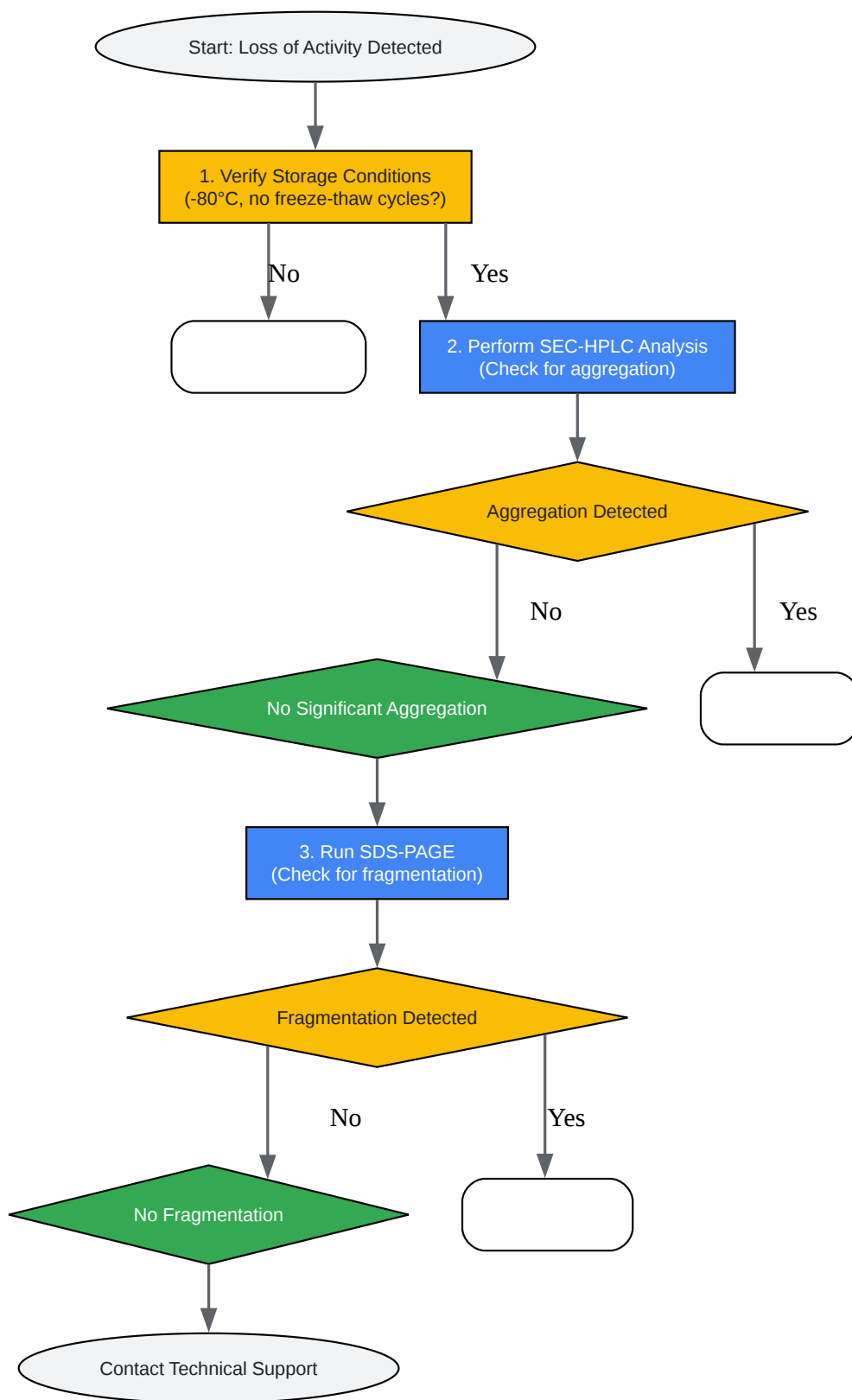
Q3: Can I store **neoARQ** at 4°C for short-term use?

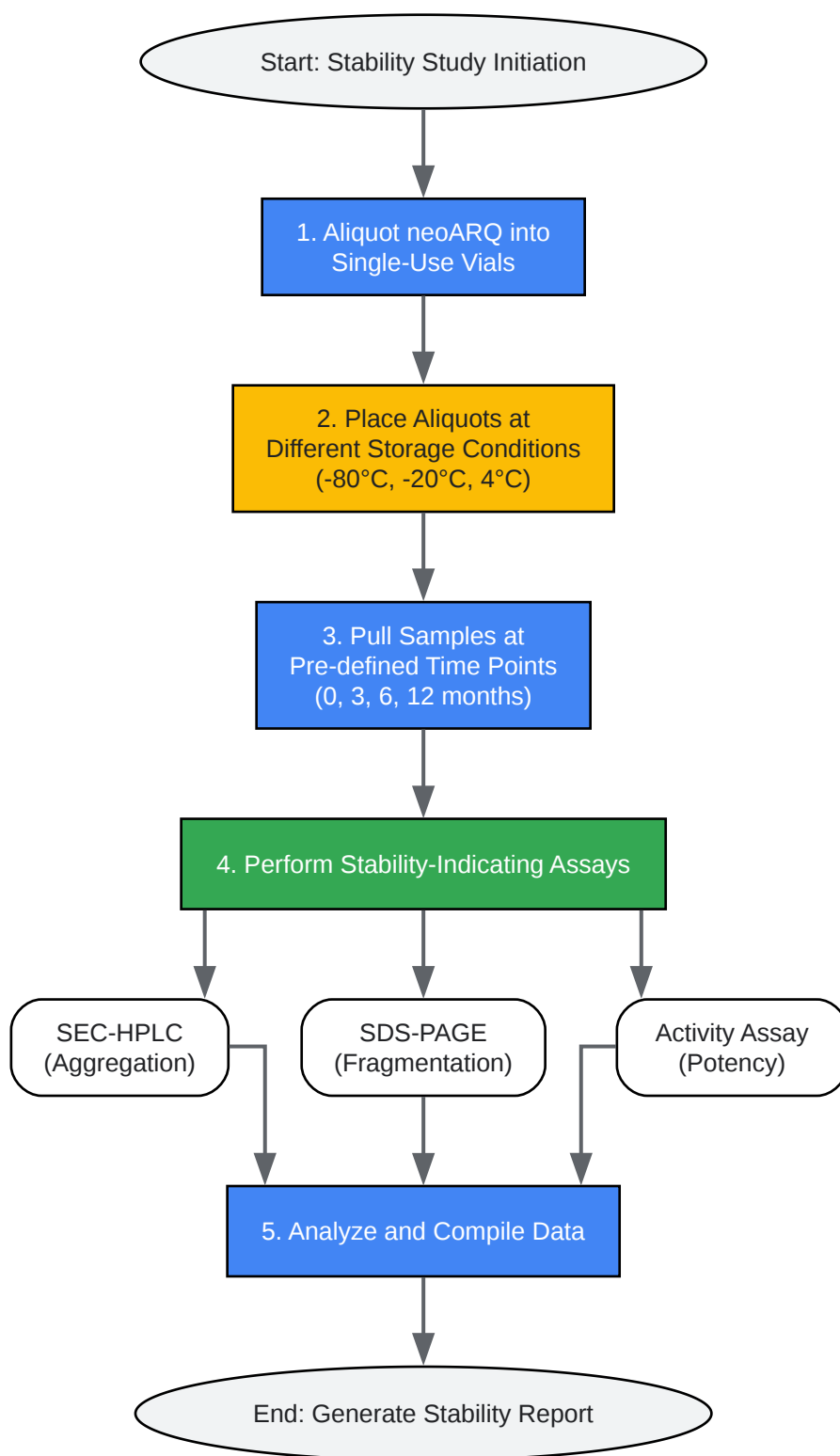
A3: Short-term storage of **neoARQ** at 4°C is not recommended for periods longer than 24 hours. While convenient, prolonged storage at this temperature can lead to an increased rate of degradation and aggregation. For any storage period exceeding 24 hours, freezing at -80°C is the preferred method.

Q4: What are the main degradation pathways for **neoARQ**?

A4: The primary degradation pathways for **neoARQ** include non-enzymatic modifications such as oxidation, deamidation, and aggregation.<sup>[2]</sup> These can be influenced by factors like storage temperature, buffer composition, exposure to light, and the presence of metal ions. The diagram below illustrates a hypothetical degradation pathway for **neoARQ**.







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## References

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